

Personal protective equipment for handling (R)-WM-586

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Compound of Interest

Compound Name: (R)-WM-586

Cat. No.: B12381760

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Essential Safety and Handling Guide for (R)-WM-586

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of the WDR5 inhibitor, **(R)-WM-586**. This document provides immediate access to critical safety protocols and logistical information to ensure a safe laboratory environment and maintain chemical integrity.

(R)-WM-586, a potent and selective inhibitor of the WDR5-MYC interaction, is a valuable tool in cancer research. Adherence to strict safety measures is paramount when handling this compound. The following guidelines are based on the safety data sheet for similar chemical compounds and general laboratory safety best practices.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **(R)-WM-586** to minimize exposure and ensure personal safety.^{[1][2]}

Protection Type	Required Equipment	Specifications
Eye Protection	Safety goggles with side-shields	Must be worn at all times in the laboratory to protect against splashes.
Hand Protection	Protective gloves	Chemical-resistant nitrile gloves are recommended. Change gloves immediately if contaminated.
Body Protection	Impervious clothing	A laboratory coat is required. Ensure it is fully buttoned.
Respiratory Protection	Suitable respirator	Use in a well-ventilated area. A respirator may be necessary for handling large quantities or if there is a risk of aerosolization.

Immediate Safety and First Aid

Emergency procedures for accidental exposure to **(R)-WM-586** are outlined below.^[1]^[2]

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Contact	Remove contaminated clothing. Wash skin with soap and water for at least 15 minutes. Seek medical attention if irritation develops.
Inhalation	Move to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Operational Plan: Handling and Storage

Proper handling and storage are crucial for maintaining the stability and efficacy of **(R)-WM-586**.

Handling:

- Ventilation: Handle **(R)-WM-586** in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
- Avoid Contact: Avoid direct contact with skin, eyes, and clothing.[\[1\]](#)
- Aerosol Formation: Avoid dust and aerosol formation.[\[1\]](#)

Storage:

- Temperature: Store the compound at -20°C for long-term storage (up to 2 years).[\[1\]](#)
- Container: Keep the container tightly sealed.[\[1\]](#)

- Environment: Store in a cool, well-ventilated area away from direct sunlight and sources of ignition.[\[1\]](#)

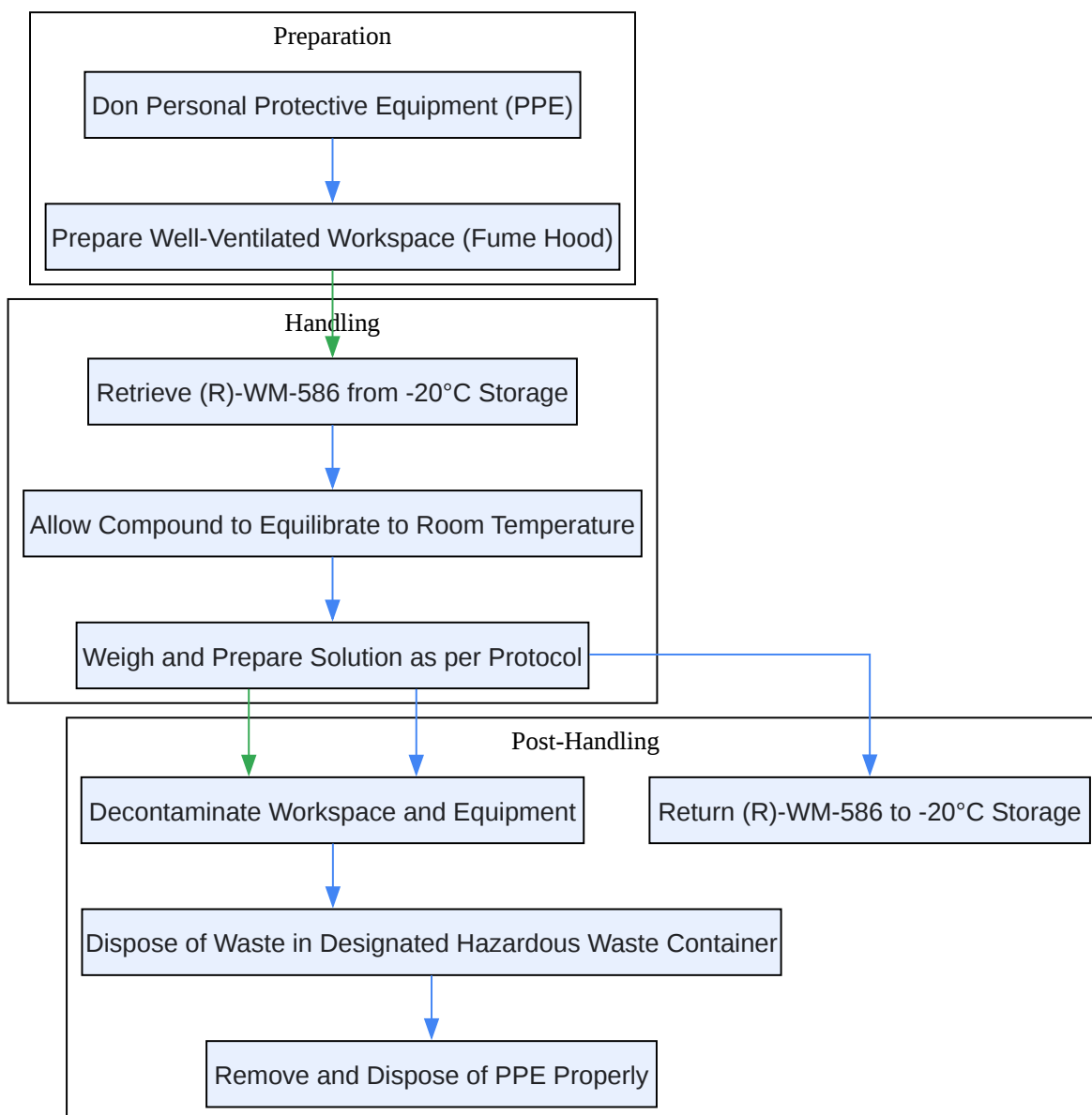
Disposal Plan

All waste containing **(R)-WM-586** must be treated as hazardous chemical waste and disposed of according to institutional and local regulations.

- Contaminated Materials: Absorb any spills with an inert material (e.g., diatomite, universal binders) and place in a sealed container for disposal.[\[1\]](#)
- Decontamination: Decontaminate surfaces and equipment that have come into contact with the compound by scrubbing with alcohol.[\[1\]](#)
- Waste Collection: Collect all waste in a designated, labeled, and sealed container for hazardous chemical waste.

Experimental Workflow for Handling (R)-WM-586

The following diagram illustrates the standard workflow for safely handling **(R)-WM-586** in a laboratory setting.



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Caption: Workflow for Safe Handling of **(R)-WM-586**.

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References

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